

Essential Safety and Operational Guide for Handling Prosaptide Tx14(A)

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Compound of Interest

Compound Name: **Prosaptide Tx14(A)**

Cat. No.: **B13388100**

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This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **Prosaptide Tx14(A)**, ensuring the protection of laboratory personnel and compliance with institutional and regulatory standards. While **Prosaptide Tx14(A)** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.[1][2]

Physical and Chemical Properties

For easy reference, the key physical and chemical properties of **Prosaptide Tx14(A)** are summarized below.

Property	Value
Molecular Formula	C69H110N16O26
Molecular Weight	1579.70 g/mol
Appearance	Lyophilized powder[3]
Solubility	Soluble in water to 2 mg/ml
Storage	Store at -20°C for long-term storage.[3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Prosaptide Tx14(A)** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Impermeable and resistant to the product. Check for tears before use.[5][6][7]
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects against splashes.[5][6][7]
Body Protection	Laboratory Coat	Should be fully buttoned to protect skin and clothing.[5][6][7]

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **Prosaptide Tx14(A)** and ensuring a safe laboratory environment.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage of Lyophilized Peptide: For long-term stability, store the lyophilized powder in a tightly sealed container at -20°C, protected from light.[3][4]
- Equilibration: Before opening, allow the container to equilibrate to room temperature to prevent condensation and moisture uptake, which can decrease peptide stability.[3]

Reconstitution and Aliquoting

- Solvent Selection: Reconstitute the peptide in sterile, distilled water. Sonication can be used to aid dissolution.[3]
- Stock Solution: Prepare a concentrated stock solution. For example, for a 1 mg vial, adding 0.5 ml of water will yield a 2 mg/ml stock solution.

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, divide the stock solution into smaller, single-use aliquots.[8]
- Storage of Solutions: Store peptide solutions at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[9]

Experimental Use

- Designated Area: Handle the peptide in a designated clean area to prevent cross-contamination.[10]
- Aseptic Technique: Use sterile pipette tips and tubes to maintain the purity of the peptide solution.
- Avoid Inhalation and Contact: Handle the lyophilized powder and solutions carefully to avoid generating dust or aerosols and prevent skin and eye contact.[2]

Disposal Plan

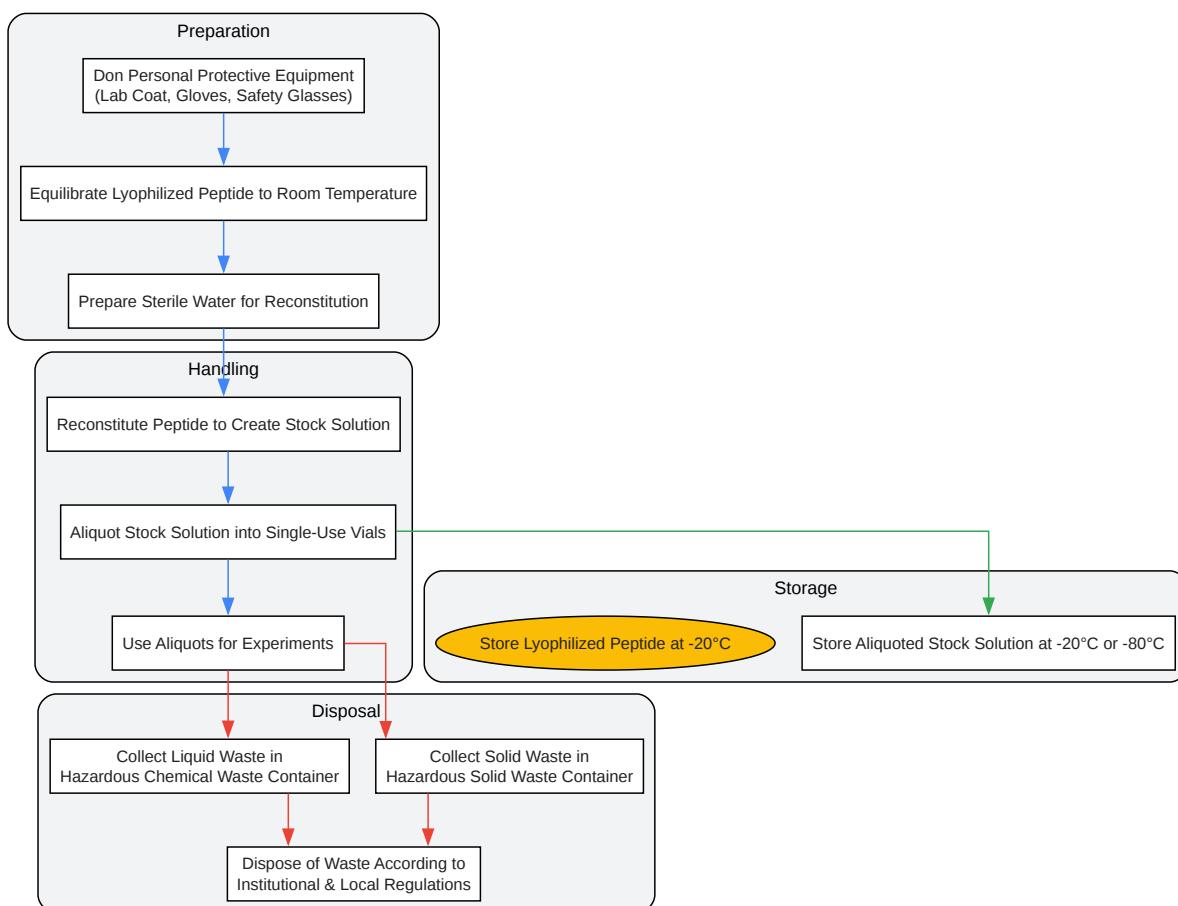
All waste materials contaminated with **Prosaptide Tx14(A)** must be disposed of as chemical waste in accordance with institutional and local regulations.[10][11]

Waste Type	Disposal Container	Procedure
Liquid Waste	Labeled Hazardous Chemical Waste Container	Collect all unused peptide solutions, experimental buffers containing the peptide, and the initial rinsate from cleaning glassware.[12]
Solid Waste	Labeled Hazardous Solid Waste Container	Dispose of all contaminated consumables, including pipette tips, microfuge tubes, and gloves.[12]
Sharps Waste	Sharps Container	Dispose of any contaminated needles or syringes.

Emergency Procedures

Situation	Action
Skin Contact	Wash the affected area thoroughly with soap and water. [2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention if irritation persists. [2]
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention. [2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention. [2]
Spill	For small spills, absorb with an inert material and place it in a sealed container for disposal as chemical waste. Clean the spill area with a suitable disinfectant. [11]

Operational Workflow



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Caption: Workflow for the safe handling and disposal of **Prosaptide Tx14(A)**.

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